

# An In-depth Technical Guide to the Commercial Availability of Acarbose Dodeca-acetate

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## Compound of Interest

Compound Name: *Acarbose Dodeca-acetate*

Cat. No.: *B15352092*

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## Abstract

**Acarbose dodeca-acetate**, a fully acetylated derivative of the  $\alpha$ -glucosidase inhibitor acarbose, serves as a key intermediate in the synthesis of acarbose and its analogues. This technical guide provides a comprehensive overview of its commercial availability, physicochemical properties, and the experimental protocol for its preparation. The information presented is intended to assist researchers, scientists, and drug development professionals in sourcing and utilizing this compound for their research and development needs.

## Commercial Availability

**Acarbose dodeca-acetate** is available from specialized chemical suppliers. The primary identified supplier is:

- BOC Sciences: This supplier lists "**Acarbose Dodeca-acetate**" as a commercially available product.

While the availability from a broader range of suppliers appears limited, researchers are encouraged to inquire with other chemical manufacturers specializing in carbohydrates and pharmaceutical intermediates. The related compound, acarbose, is more widely available from numerous suppliers globally, and some may offer custom synthesis of its derivatives.<sup>[1][2]</sup>

Table 1: Commercial Supplier Information for **Acarbose Dodeca-acetate**

Supplier	Product Name	Catalog Number	Availability
BOC Sciences	Acarbose Dodeca-acetate	Not specified	Inquire

## Physicochemical Properties

**Acarbose dodeca-acetate** is the peracetylated form of acarbose, meaning all hydroxyl groups and the secondary amine are acetylated. This modification significantly alters its physical and chemical properties compared to the parent compound, acarbose.

Table 2: Physicochemical Data of **Acarbose Dodeca-acetate**

Property	Value	Source
Molecular Formula	C <sub>49</sub> H <sub>67</sub> NO <sub>30</sub>	BOC Sciences
Molecular Weight	1150.04 g/mol	BOC Sciences
Appearance	Off-white solid	BOC Sciences
Solubility	Soluble in Dichloromethane, Ethyl Acetate, THF	BOC Sciences
Storage	Store at -20°C	BOC Sciences
CAS Number	149249-91-2	BOC Sciences

Note: A Certificate of Analysis (CoA) with detailed purity information was not publicly available from the supplier at the time of this guide's compilation. It is strongly recommended that researchers request a batch-specific CoA from the supplier to obtain precise quantitative data on purity and other quality control parameters.

## Experimental Protocol: Synthesis of Acarbose Dodeca-acetate

The synthesis of **acarbose dodeca-acetate** is typically achieved through the peracetylation of acarbose. This process involves the treatment of acarbose with an acetylating agent in the presence of a base. The following is a general experimental protocol derived from standard procedures for the peracetylation of oligosaccharides. A specific protocol for acarbose can be found in the literature describing its total synthesis, where the dodeca-acetate is often an intermediate used for purification and characterization.[3]

## Materials

- Acarbose
- Acetic anhydride ( $\text{Ac}_2\text{O}$ )
- Pyridine (anhydrous)
- Toluene
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ ) or Ethyl acetate ( $\text{EtOAc}$ )
- 1 M Hydrochloric acid ( $\text{HCl}$ )
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated aqueous  $\text{NaCl}$  solution)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ) or magnesium sulfate ( $\text{MgSO}_4$ )
- Silica gel for column chromatography

## Procedure

- **Dissolution:** Dissolve acarbose in anhydrous pyridine in a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., argon or nitrogen).
- **Acetylation:** Cool the solution to  $0^\circ\text{C}$  using an ice bath. Add acetic anhydride dropwise to the stirred solution.

- Reaction: Allow the reaction mixture to warm to room temperature and stir until the reaction is complete. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC), observing the disappearance of the polar acarbose spot and the appearance of a less polar product spot (**acarbose dodeca-acetate**).
- Quenching and Work-up:
  - Once the reaction is complete, cool the flask in an ice bath and quench the excess acetic anhydride by the slow addition of methanol.
  - Remove the pyridine and other volatile components by co-evaporation with toluene under reduced pressure using a rotary evaporator.
  - Dissolve the resulting residue in dichloromethane or ethyl acetate.
  - Wash the organic layer sequentially with 1 M HCl to remove residual pyridine, followed by saturated aqueous NaHCO<sub>3</sub> to neutralize any remaining acid, and finally with brine.
  - Dry the organic layer over anhydrous Na<sub>2</sub>SO<sub>4</sub> or MgSO<sub>4</sub>, filter, and concentrate under reduced pressure to yield the crude **acarbose dodeca-acetate**.
- Purification: Purify the crude product by silica gel column chromatography using an appropriate solvent system (e.g., a gradient of hexane and ethyl acetate) to obtain the pure **acarbose dodeca-acetate**.

## Characterization

The structure and purity of the synthesized **acarbose dodeca-acetate** can be confirmed by standard analytical techniques, including:

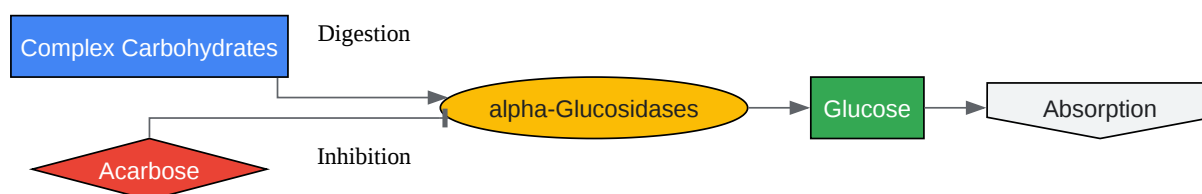
- Nuclear Magnetic Resonance (NMR) Spectroscopy (<sup>1</sup>H and <sup>13</sup>C): To confirm the presence of acetyl groups and the overall structure.
- Mass Spectrometry (MS): To verify the molecular weight.
- High-Performance Liquid Chromatography (HPLC): To assess the purity.

## Signaling Pathways and Experimental Workflows

The primary role of **acarbose dodeca-acetate** is as a synthetic intermediate. The biological activity of interest lies with its deacetylated form, acarbose, which is an inhibitor of  $\alpha$ -glucosidases.

### Acarbose Mechanism of Action

Acarbose competitively and reversibly inhibits  $\alpha$ -glucosidase enzymes in the brush border of the small intestine. This inhibition delays the digestion of complex carbohydrates, thereby reducing the rate of glucose absorption and lowering postprandial blood glucose levels.

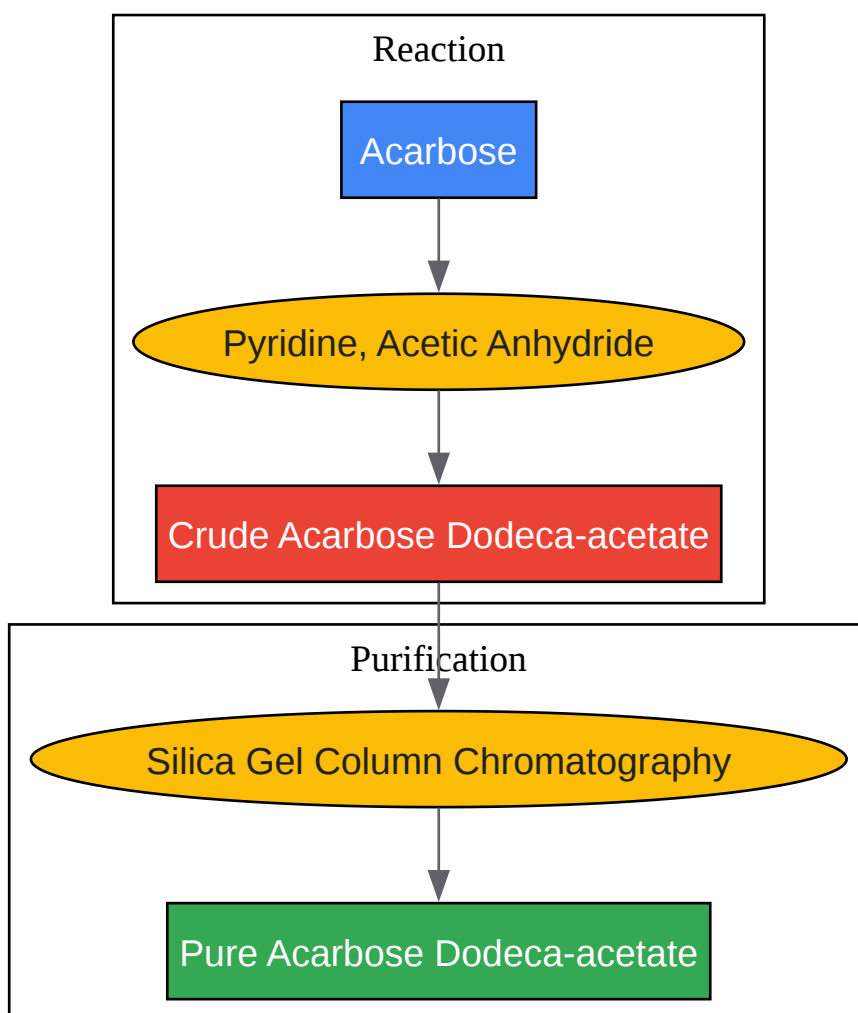


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Caption: Mechanism of action of acarbose.

### Synthetic Workflow for Acarbose Dodeca-acetate

The synthesis of **acarbose dodeca-acetate** from acarbose follows a straightforward chemical transformation workflow.



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Caption: Synthetic workflow for **acarbose dodeca-acetate**.

## Conclusion

**Acarbose dodeca-acetate** is a valuable, commercially available intermediate for researchers working on the synthesis and modification of acarbose and related compounds. While the number of direct suppliers may be limited, its preparation from the more readily available acarbose is a standard laboratory procedure. This guide provides the necessary information for sourcing and synthesizing this compound, facilitating further research into its potential applications. It is imperative for researchers to obtain supplier-specific technical data for quality assurance purposes.

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## References

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